

health and safety GHS data for 3,3'-Dibromo-2,2'-bithiophene

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Compound of Interest

Compound Name: 3,3'-Dibromo-2,2'-bithiophene

Cat. No.: B032780

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An In-depth Technical Guide to the Health and Safety GHS Data for 3,3'-Dibromo-2,2'-bithiophene

For researchers, scientists, and drug development professionals handling **3,3'-Dibromo-2,2'-bithiophene**, a thorough understanding of its health and safety profile is paramount. This guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) data for this compound, alongside a description of the standard experimental protocols used to determine such classifications.

GHS Hazard Classification

3,3'-Dibromo-2,2'-bithiophene is classified as a hazardous substance according to the GHS. The primary hazards identified are acute oral toxicity and the risk of serious eye damage.

Summary of GHS Data

The following table summarizes the GHS classification for **3,3'-Dibromo-2,2'-bithiophene**, based on aggregated data from multiple suppliers and chemical safety databases.^{[1][2][3]}

GHS Classification Element	Code	Description
Signal Word	Danger	
GHS Pictograms	GHS06	Skull and crossbones
GHS05	Corrosion	
Hazard Statements	H301	Toxic if swallowed.[1][2]
H318	Causes serious eye damage. [1][2]	
Hazard Classes	Acute Tox. 3 (Oral)	Acute Toxicity (Oral), Category 3[1]
Eye Dam. 1	Serious Eye Damage/Eye Irritation, Category 1[1]	
Precautionary Statements	P264	Wash skin thoroughly after handling.[1][2]
P270	Do not eat, drink or smoke when using this product.[1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2]	
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[2]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]	
P405	Store locked up.[1][2]	
P501	Dispose of contents/container to an approved waste disposal	

plant.[1][2]

Experimental Protocols for Hazard Determination

While specific toxicological studies for **3,3'-Dibromo-2,2'-bithiophene** are not readily available in the public domain, the GHS classifications are based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity Testing

The "Toxic if swallowed" (H301) classification is determined through acute oral toxicity studies. The primary objective is to determine the dose of the substance that is lethal to 50% of the test animal population (LD50). Several OECD guidelines are available for this purpose:

- **OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure:** This method involves dosing animals at fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg). The endpoint is the observation of clear signs of toxicity at a particular dose level, rather than death.
- **OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method:** This is a sequential testing method using a small number of animals. The outcome of each step determines the next dose, allowing for classification into one of a series of toxicity classes.
- **OECD Test Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure:** This method is a sequential dosing test where the dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal. This method provides an estimate of the LD50.

In these studies, the test substance is typically administered by gavage to fasted animals (often rats). Observations include changes in skin and fur, eyes, and mucous membranes, as well as effects on the respiratory, circulatory, autonomic, and central nervous systems.

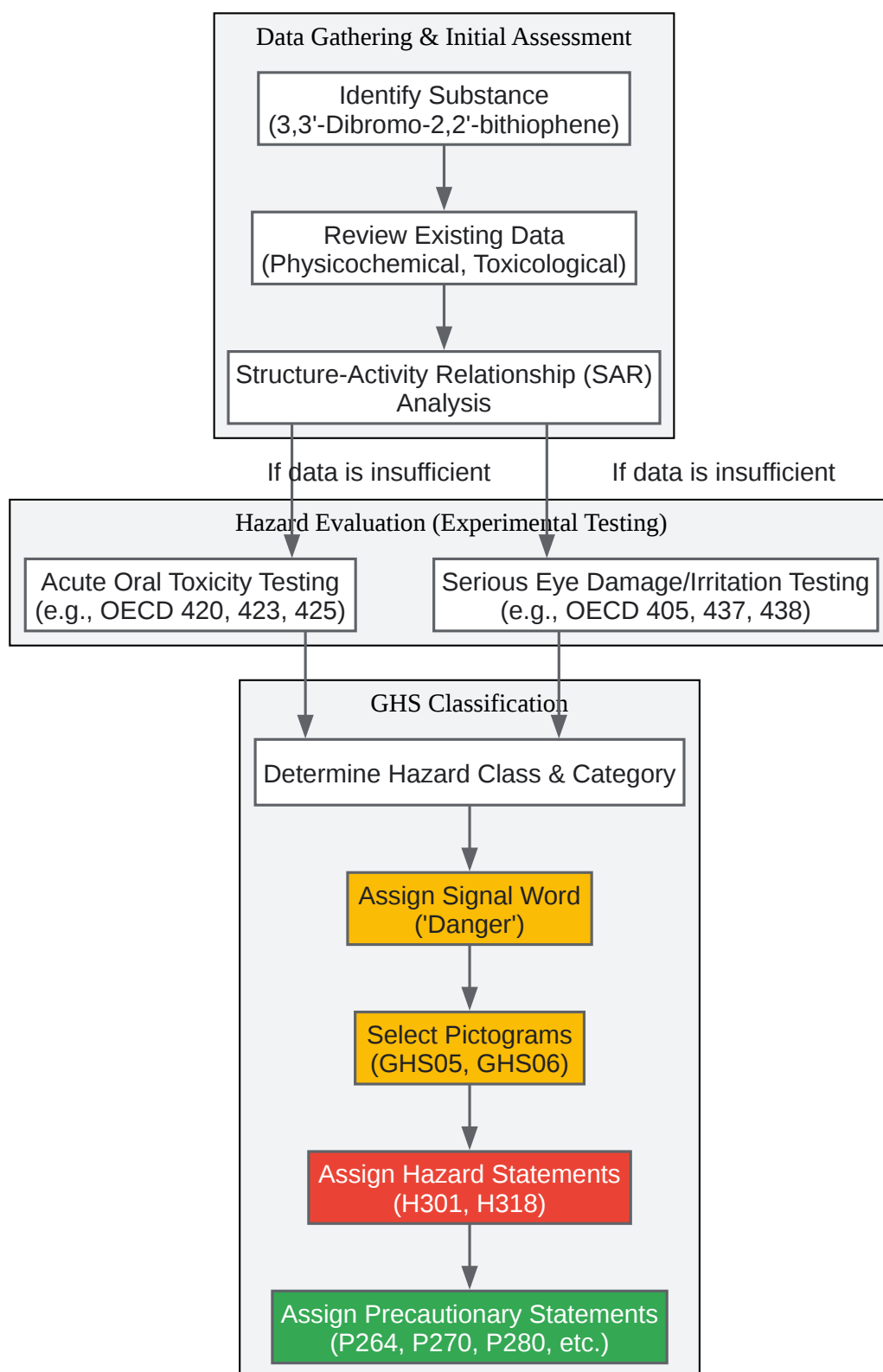
Serious Eye Damage/Eye Irritation Testing

The "Causes serious eye damage" (H318) classification is based on tests that assess the potential of a substance to cause irreversible tissue damage to the eye.

- OECD Test Guideline 405: Acute Eye Irritation/Corrosion: This is an in vivo test, traditionally using albino rabbits. The substance is applied to one eye of the animal, and the effects on the cornea, iris, and conjunctiva are observed and scored at specific intervals.
- In Vitro and Ex Vivo Methods: To reduce animal testing, a number of in vitro and ex vivo methods have been developed and are recognized by the OECD. These include:
 - OECD Test Guideline 437: Bovine Corneal Opacity and Permeability (BCOP) Test Method.
 - OECD Test Guideline 438: Isolated Chicken Eye (ICE) Test Method.
 - OECD Test Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method.

These alternative methods measure parameters like corneal opacity, permeability, and cell viability to predict the eye irritation potential of a chemical.

The logical workflow for GHS hazard classification, from initial information gathering to the assignment of hazard statements, is illustrated in the diagram below.



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Caption: GHS Hazard Classification Workflow for a Chemical Substance.

Recommendations for Safe Handling

Given the GHS classification, the following safety precautions are essential when working with **3,3'-Dibromo-2,2'-bithiophene**:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Use appropriate chemical-resistant gloves.
 - Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.
- Hygiene Measures: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the substance.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the substance in a locked storage area.
- Disposal: Dispose of waste material in accordance with local, regional, and national regulations.

This guide provides a summary of the available health and safety information for **3,3'-Dibromo-2,2'-bithiophene**. It is crucial for all personnel to review the full Safety Data Sheet (SDS) provided by the supplier before handling this chemical and to adhere to all recommended safety procedures.

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